

# 2,3-Dimethylbut-3-enal molecular weight and formula

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## Compound of Interest

Compound Name: 2,3-Dimethylbut-3-enal

Cat. No.: B15313343

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## An In-depth Technical Guide to 2,3-Dimethylbut-3-enal

This technical guide provides essential information regarding the chemical properties of **2,3-Dimethylbut-3-enal**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

**2,3-Dimethylbut-3-enal** is an organic compound with specific properties that are crucial for its application in chemical synthesis and research. A summary of its fundamental molecular data is presented below.

## Quantitative Molecular Information

The molecular formula and weight are key identifiers for any chemical compound. This data is foundational for stoichiometric calculations, analytical characterizations, and experimental design.

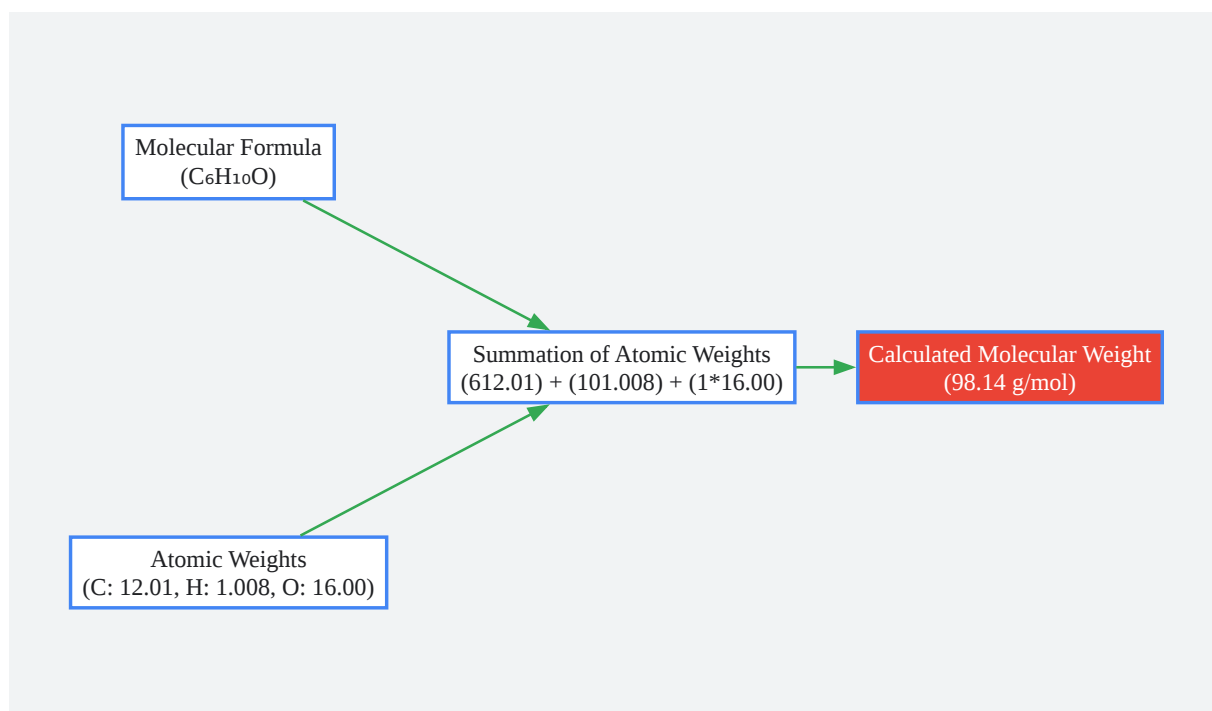
Property	Value
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	98.14 g/mol <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2,3-Dimethylbut-3-enal** are specific to the laboratory and the context of the research. These protocols are typically developed in-house or adapted from specialized chemical literature and are not available in general public databases. Researchers are advised to consult chemical synthesis journals and patents for methodologies relevant to their work.

## Logical Workflow for Molecular Weight Determination

The molecular weight of a compound is determined from its molecular formula by summing the atomic weights of its constituent atoms. The diagram below illustrates this fundamental logical relationship.



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Workflow for calculating molecular weight.

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## References

- 1. 2,3-Dimethylbut-3-enal | C<sub>6</sub>H<sub>10</sub>O | CID 13311902 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
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